

An In-Depth Technical Guide to Ethyl 7-octenoate: Synthesis, Characterization, and Applications

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Compound of Interest

| | |
|----------------|-------------------|
| Compound Name: | Ethyl 7-octenoate |
| CAS No.: | 35194-38-8 |
| Cat. No.: | B1297597 |

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Introduction

Ethyl 7-octenoate, a versatile unsaturated ester, holds significant potential for researchers and professionals in organic synthesis and drug development. Its bifunctional nature, possessing both a terminal alkene and an ester moiety, makes it a valuable building block for the synthesis of more complex molecules, including pharmaceuticals and semiochemicals. This guide provides a comprehensive overview of **ethyl 7-octenoate**, detailing its chemical identity, synthesis via Fischer esterification, spectral characterization, and potential applications, with a focus on its relevance to the scientific research community.

PART 1: Chemical Identity and Properties

IUPAC Name and Synonyms

The unequivocally correct nomenclature for this compound under the International Union of Pure and Applied Chemistry (IUPAC) system is ethyl oct-7-enoate. However, it is also

commonly referred to by several synonyms in literature and chemical databases. Understanding these is crucial for exhaustive literature searches.

Synonyms:

- **Ethyl 7-octenoate**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- 7-Octenoic acid, ethyl ester[\[1\]](#)[\[2\]](#)[\[3\]](#)
- oct-7-enoic acid ethyl ester

Chemical Structure and Properties

Ethyl 7-octenoate is an organic compound with the molecular formula $C_{10}H_{18}O_2$ and a molecular weight of approximately 170.25 g/mol [\[4\]](#). Its structure features an eight-carbon chain with a terminal double bond between C7 and C8, and an ethyl ester functional group at C1.

| Property | Value | Source |
|---------------------|---------------------------------|---|
| CAS Number | 35194-38-8 | [1] [2] [3] |
| Molecular Formula | $C_{10}H_{18}O_2$ | [4] |
| Molecular Weight | 170.25 g/mol | [4] |
| Boiling Point | 210.48 °C (estimated) | [5] [6] |
| Flash Point | 79.9 °C (estimated) | [7] |
| Density | 0.885 g/cm ³ | [7] |
| Solubility in Water | 44.64 mg/L at 25 °C (estimated) | [5] [6] |

These properties indicate a relatively non-polar molecule with limited water solubility, characteristic of many esters with a significant hydrocarbon chain.

PART 2: Synthesis and Characterization

The most common and direct method for the synthesis of **ethyl 7-octenoate** is the Fischer esterification of 7-octenoic acid with ethanol in the presence of an acid catalyst.^{[8][9]} This equilibrium-controlled reaction is a cornerstone of organic synthesis.^{[8][9]}

Experimental Protocol: Fischer Esterification of 7-Octenoic Acid

This protocol is designed to be a self-validating system, where successful synthesis can be confirmed through the characterization data provided.

Materials:

- 7-Octenoic acid
- Absolute ethanol (200 proof)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH)
- Anhydrous sodium sulfate (Na₂SO₄)
- Saturated sodium bicarbonate solution (NaHCO₃)
- Brine (saturated NaCl solution)
- Diethyl ether or ethyl acetate
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel

- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 7-octenoic acid in a 5 to 10-fold molar excess of absolute ethanol. The large excess of ethanol serves to drive the equilibrium towards the product, in accordance with Le Châtelier's principle.^[10]
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the moles of carboxylic acid). The acid protonates the carbonyl oxygen of the carboxylic acid, increasing its electrophilicity and facilitating nucleophilic attack by the alcohol.^[9]
- **Reflux:** Attach a reflux condenser and heat the mixture to a gentle reflux using a heating mantle. Allow the reaction to proceed for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup - Neutralization:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Dilute with diethyl ether or ethyl acetate and wash sequentially with deionized water, saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the filtrate using a rotary evaporator to remove the solvent and excess ethanol.
- **Purification:** The crude **ethyl 7-octenoate** can be purified by vacuum distillation to yield a colorless to pale yellow liquid.

Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is a critical tool for confirming the structure. Expected signals include a triplet corresponding to the methyl protons of the ethyl group, a quartet for

the methylene protons of the ethyl group, multiplets for the methylene groups of the carbon chain, and characteristic signals for the terminal alkene protons.

- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for the carbonyl carbon of the ester, the carbons of the ethyl group, the methylene carbons of the main chain, and the two sp^2 hybridized carbons of the terminal double bond.[4]

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of the key functional groups. A strong absorption band is expected around $1735\text{-}1750\text{ cm}^{-1}$ corresponding to the $\text{C}=\text{O}$ stretching vibration of the ester. [11] Additionally, characteristic peaks for C-H stretching of the alkyl chain and the $\text{C}=\text{C}$ stretching of the alkene will be present.

Mass Spectrometry (MS)

Mass spectrometry will confirm the molecular weight of the compound. The electron ionization (EI) mass spectrum is expected to show the molecular ion peak (M^+) at m/z 170, along with characteristic fragmentation patterns for an ethyl ester.[1]

PART 3: Applications in Research and Development

The dual functionality of **ethyl 7-octenoate** makes it a versatile intermediate in organic synthesis.

Role in Pheromone Synthesis

Unsaturated esters are common components of insect pheromones.[12] The specific chain length and position of the double bond in **ethyl 7-octenoate** make it a potential precursor for the synthesis of certain insect pheromones. For instance, the aggregation pheromone of the rhinoceros beetle (*Oryctes rhinoceros*) is ethyl 4-methyloctanoate, which could potentially be synthesized from precursors derived from **ethyl 7-octenoate** through functional group manipulations.[13][14][15] The terminal alkene can undergo various transformations such as hydroboration-oxidation, epoxidation, or metathesis to introduce further functionality.

Utility in Drug Development and Medicinal Chemistry

While direct applications of **ethyl 7-octenoate** in drug molecules are not widely documented, its structural motifs are relevant to drug design and delivery.

- **As a Synthetic Building Block:** The terminal alkene is a versatile handle for a variety of chemical transformations, including catalytic enantioselective reactions.^{[16][17]} This allows for the introduction of chirality and further functionalization, which are critical aspects of synthesizing complex drug molecules. The ester group can be hydrolyzed to the corresponding carboxylic acid or converted to other functional groups.
- **Prodrug Strategies:** Esterification is a common strategy to create prodrugs with improved pharmacokinetic properties, such as increased lipophilicity for better membrane permeability.^[18] While **ethyl 7-octenoate** itself is not a prodrug, the principles of ester chemistry are central to this area of drug development.
- **Incorporation into Bioactive Molecules:** Long-chain unsaturated fatty acids and their esters are known to possess biological activities and can be incorporated into drug molecules to modulate their properties.^[18] The unsaturated nature of the alkyl chain in **ethyl 7-octenoate** could be exploited in the design of novel therapeutic agents.

Reactivity and Synthetic Potential

Reactions of the Terminal Alkene

The terminal double bond in **ethyl 7-octenoate** is amenable to a wide range of organic reactions, providing access to a diverse array of derivatives.^{[19][20]}

Caption: Common transformations of the ester group in **ethyl 7-octenoate**.

Conclusion

Ethyl 7-octenoate is a valuable and versatile chemical entity with significant potential in various fields of chemical research. Its straightforward synthesis, combined with the rich chemistry of its two functional groups, makes it an attractive starting material and intermediate for the synthesis of a wide range of target molecules, from insect pheromones to potential pharmaceutical agents. This guide provides the foundational knowledge for researchers and drug development professionals to confidently work with and exploit the synthetic potential of **ethyl 7-octenoate**.

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